Commercial Sources and Grades of Poly(methylhydrosiloxane): A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Poly(methylhydrosiloxane)
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Abstract

Poly(methylhydrosiloxane), commonly abbreviated as PMHS, is a versatile and widely utilized polymer in various scientific and industrial fields. Its unique structure, featuring a flexible siloxane backbone with reactive silicon-hydride (Si-H) bonds, makes it an invaluable reagent and material. This technical guide provides an in-depth overview of the commercial sources, available grades, and key characterization methodologies for PMHS. It is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals who employ or are considering the use of this polymer in their work. The guide details the industrial synthesis of PMHS, presents a comparative summary of commercial grades with their specifications, and offers detailed experimental protocols for its characterization. Furthermore, logical workflows for synthesis and grade selection are visualized to aid in practical application.

Introduction to **Poly(methylhydrosiloxane) (PMHS)**

Poly(methylhydrosiloxane) is a polysiloxane with the general chemical structure -(CH$_3$(H)Si-O)-. It is typically a colorless, free-flowing liquid, though higher molecular weight versions can be more viscous.[1] The presence of the Si-H bond imparts PMHS with its characteristic properties as a mild, stable, and safe reducing agent in organic synthesis.[2][3] It is also extensively used as a crosslinking agent, a waterproofing agent for various materials, and in the synthesis of other silicone-based polymers.[3][4] Commercially available PMHS is most often a linear polymer, though cyclic forms can also be obtained.[4] A variety of related

materials are available, including copolymers of dimethylsiloxane and methylhydrosiloxane, and trimethylsilyl terminated polymers.[5]

Commercial Sources and Grades

A multitude of chemical suppliers offer **Poly(methylhydrosiloxane)** in various grades, typically differentiated by physical properties such as viscosity and molecular weight, which are influenced by the polymer chain length.[6] End-capping with groups like trimethylsilyl is also a key differentiator for certain grades.

Major Commercial Suppliers Include:

- XJY SILICONES

- Sigma-Aldrich (Merck)

- Thermo Scientific

- Gelest

- Various suppliers on platforms like ChemicalBook and Made-in-China.com
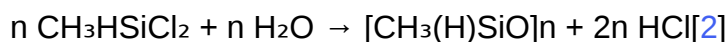
The following table summarizes the specifications of representative commercial grades of PMHS.

Supplier	Product Name/Grade	Viscosity (at 25°C)	Average Molecular Weight (Mn, g/mol)	Density (at 25°C, g/cm³)	Hydrogen Content (%)	Refractive Index (at 25°C)
XJY SILICONES	XJY-701	15-30 mm²/s	High	0.995-1.015	1.58-1.62	1.390-1.410
Sigma-Aldrich	PMHS, average Mn 1,700-3,200	15-40 mPa·s	1,700-3,200	~1.006	Not Specified	~1.398
Thermo Scientific	PMHS, trimethylsilyl terminated	15-25 cSt	Not Specified	Not Specified	Not Specified	1.3960-1.4000 (at 20°C)
Gelest	HMS-991	15-25 cSt	1,400-1,800	0.98	Not Specified	1.397

Industrial Synthesis of **Poly(methylhydrosiloxane)**
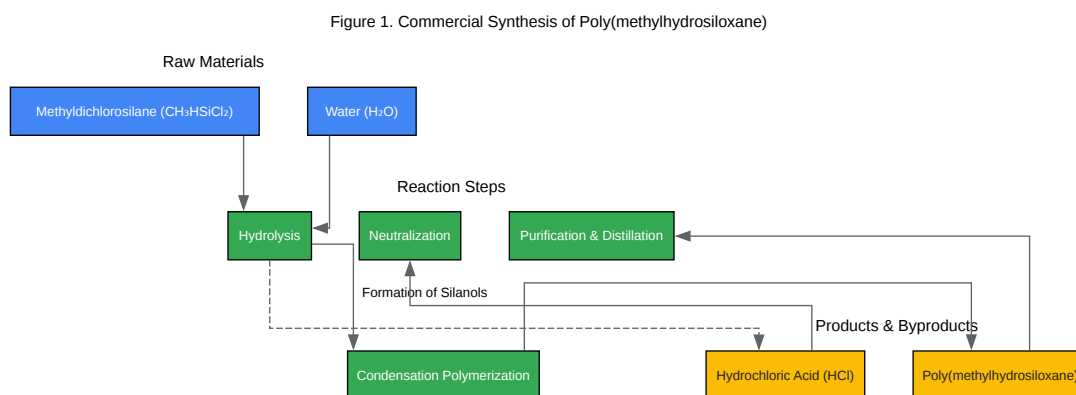
The primary industrial method for the synthesis of **Poly(methylhydrosiloxane)** is the hydrolysis of methyldichlorosilane (CH_3HSiCl_2).[2][5] This reaction is followed by a condensation polymerization process.

The overall chemical reaction can be represented as:

n CH_3HSiCl_2 + n H_2O → $[CH_3(H)SiO]n$ + 2n HCl[2]

The hydrochloric acid produced as a byproduct is subsequently neutralized. The resulting mixture of cyclic and linear siloxanes is then heated, often in the presence of a chain terminator like hexamethyldisiloxane, to produce linear polysiloxanes of the desired molecular weight.[7]

Visualization of the Synthesis Pathway

Figure 1. Commercial Synthesis of Poly(methylhydrosiloxane)

Raw Materials

Methyldichlorosilane (CH₃HSiCl₂)   Water (H₂O)

Reaction Steps

Hydrolysis   Neutralization   Purification & Distillation

Formation of Silanols

Condensation Polymerization

Products & Byproducts

Hydrochloric Acid (HCl)   Poly(methylhydrosiloxane)

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Caption: Figure 1. Commercial Synthesis of **Poly(methylhydrosiloxane)**

Experimental Protocols

Synthesis of **Poly(methylhydrosiloxane)** - Laboratory Scale

This protocol is a representative example of the hydrolysis of dichloromethylsilane.[8][9]

Materials:

- Dichloromethylsilane (DCHS)

- Diethyl ether (or Dichloromethane as an alternative solvent)

- Deionized water

- Saturated sodium bicarbonate (NaHCO$_3$) solution

- Anhydrous sodium sulfate (Na$_2$SO$_4$)

- Three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser.

Procedure:

- In a three-necked flask, combine the chosen solvent (e.g., diethyl ether) and deionized water. The ratio of DCHS to solvent and water can be varied to control the viscosity of the final product.[8]

- Cool the mixture to a temperature between -10°C and 0°C using an ice-salt bath.

- Slowly add dichloromethylsilane dropwise from the dropping funnel to the stirred mixture over a period of 1-2 hours, maintaining the low temperature.

- After the addition is complete, continue stirring at the same temperature for an additional hour.

- Transfer the reaction mixture to a separatory funnel and allow the layers to separate.

- Collect the organic layer and wash it with a saturated sodium bicarbonate solution until the aqueous layer is neutral to pH paper.

- Wash the organic layer with deionized water.

- Dry the organic layer over anhydrous sodium sulfate.

- Filter to remove the drying agent.

- Remove the solvent under reduced pressure using a rotary evaporator.

- The resulting colorless liquid is **Poly(methylhydrosiloxane)**. Further purification can be achieved by vacuum distillation if required.

Determination of Hydride Content by Gas Volumetry

This method is based on the reaction of the Si-H groups with an alcohol in the presence of a base, which liberates hydrogen gas. The volume of the evolved hydrogen is measured to quantify the hydride content.

Materials:

- **Poly(methylhydrosiloxane)** sample

- Ethanol or another suitable alcohol

- Potassium hydroxide (KOH) or sodium hydroxide (NaOH) solution

- Gas burette apparatus

Procedure:

- Accurately weigh a sample of PMHS into a reaction flask.

- Connect the flask to a gas burette filled with a suitable liquid (e.g., water).

- Introduce a solution of KOH or NaOH in ethanol into the reaction flask.

- The reaction will produce hydrogen gas, which will displace the liquid in the gas burette.

- Record the volume of hydrogen gas evolved after the reaction has ceased.

- Calculate the hydride content based on the volume of hydrogen produced, the mass of the PMHS sample, and the ideal gas law.

Molecular Weight Determination by Gel Permeation Chromatography (GPC)

GPC, also known as size-exclusion chromatography (SEC), is a standard method for determining the molecular weight distribution of polymers.[10][11]

Instrumentation and Parameters:

- GPC System: An Agilent or Waters GPC system equipped with a refractive index (RI) detector.

- Columns: A set of Styragel columns suitable for the expected molecular weight range of the polysiloxanes.

- Mobile Phase: Toluene or Tetrahydrofuran (THF). Toluene is often preferred for polysiloxanes as they are isorefractive with THF, leading to poor signal with an RI detector.[10]

- Flow Rate: Typically 1.0 mL/min.

- Temperature: Ambient or slightly elevated (e.g., 30-40°C).

- Calibration: Use polystyrene standards to create a calibration curve of log(Molecular Weight) versus elution volume.
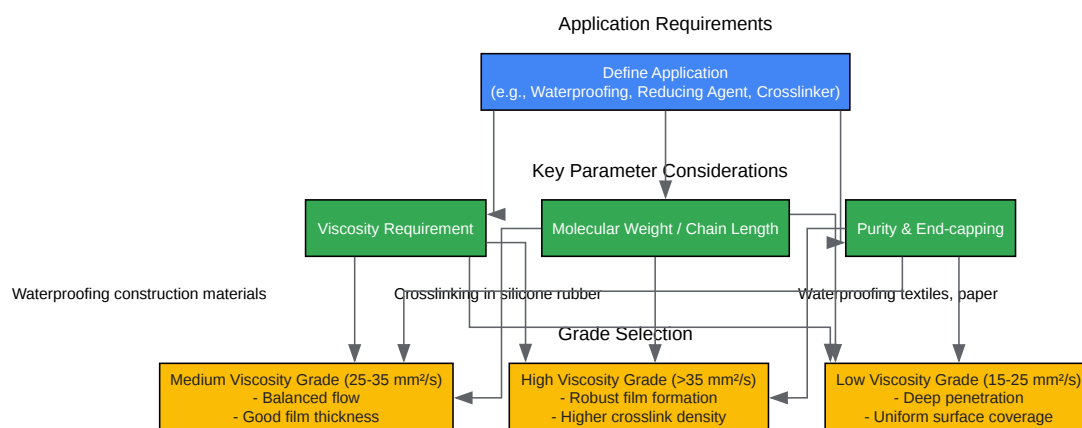
Procedure:

- Prepare a dilute solution of the PMHS sample in the mobile phase (e.g., 1-2 mg/mL).

- Filter the sample solution through a 0.45 µm syringe filter.

- Inject the sample onto the GPC system.

- Record the chromatogram.

- Calculate the number-average molecular weight (Mn), weight-average molecular weight (Mw), and polydispersity index (PDI = Mw/Mn) using the calibration curve.

Selection of Commercial Grades

The choice of a specific grade of **Poly(methylhydrosiloxane)** is primarily dictated by the intended application, with viscosity being a key determining factor.[6]

Logical Workflow for Grade Selection

Figure 2. Workflow for Selecting a PMHS Grade

Application Requirements

Define Application
(e.g., Waterproofing, Reducing Agent, Crosslinker)

Key Parameter Considerations

Viscosity Requirement — Molecular Weight / Chain Length — Purity & End-capping

Waterproofing construction materials — Crosslinking in silicone rubber — Waterproofing textiles, paper

Grade Selection

Medium Viscosity Grade (25-35 mm²/s)
- Balanced flow
- Good film thickness

High Viscosity Grade (>35 mm²/s)
- Robust film formation
- Higher crosslink density

Low Viscosity Grade (15-25 mm²/s)
- Deep penetration
- Uniform surface coverage

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Caption: Figure 2. Workflow for Selecting a PMHS Grade

- Low Viscosity Grades (e.g., 15-25 mm²/s): These are ideal for applications requiring good penetration and uniform coverage, such as waterproofing porous materials like textiles and paper.[6]

- Medium Viscosity Grades (e.g., 25-35 mm²/s): These offer a balance between flow properties and film thickness, making them suitable for waterproofing construction materials like cement and marble.[6] They are also used as intermediates in the synthesis of other modified silicone oils.[6]

- High Viscosity Grades (e.g., >35 mm²/s): These are preferred for applications where a more robust film is needed or for use as crosslinking agents in addition-cure silicone rubber

systems, where they contribute to improved mechanical properties.[6]

Conclusion

Poly(methylhydrosiloxane) is a readily available and versatile polymer with a wide range of applications in research and industry. Understanding the different commercial grades and their key specifications is crucial for selecting the appropriate material for a given application. The synthesis via hydrolysis of methyldichlorosilane is a well-established industrial process. Standard analytical techniques such as gas volumetry for hydride content and gel permeation chromatography for molecular weight determination are essential for quality control and characterization. This guide provides a foundational understanding of these aspects to aid researchers and professionals in the effective utilization of **Poly(methylhydrosiloxane)**.

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- To cite this document: BenchChem. [Commercial Sources and Grades of Poly(methylhydrosiloxane): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7799882#commercial-sources-and-grades-of-poly-methylhydrosiloxane]

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